

# Boc-L-Tyrosinol: A Technical Guide for Advanced Research

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## Compound of Interest

Compound Name: *Boc-L-Tyrosinol*

Cat. No.: *B1286463*

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This technical guide offers an in-depth overview of **Boc-L-Tyrosinol**, a critical chiral building block in modern drug discovery and peptide synthesis. Tailored for researchers, scientists, and professionals in drug development, this document provides comprehensive data, experimental considerations, and a workflow for its application.

## Core Compound Data

**Boc-L-Tyrosinol**, the N-tert-butoxycarbonyl protected form of L-Tyrosinol, is a stable derivative of the amino acid L-tyrosine, where the carboxylic acid has been reduced to a primary alcohol. This modification makes it a valuable intermediate for the synthesis of complex peptides and small molecule therapeutics, particularly in the field of neuroscience.

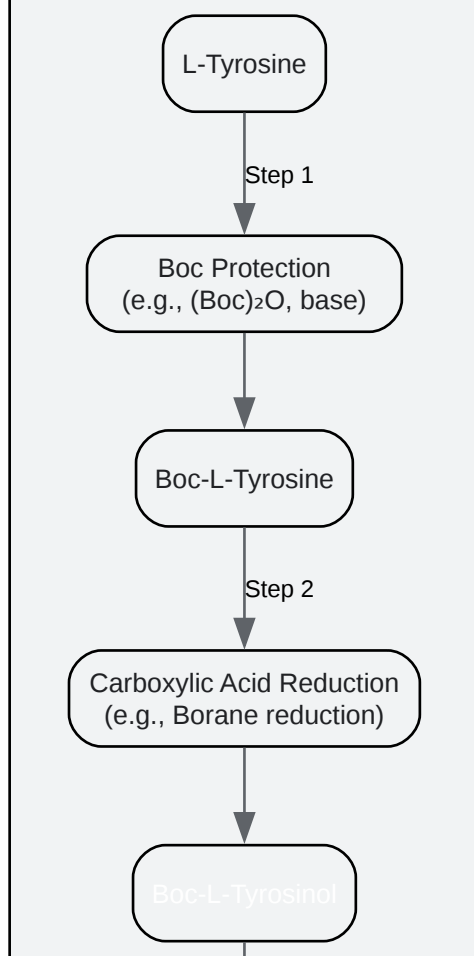
Below is a summary of its key quantitative properties:

Property	Value	CAS Number(s)
Molecular Weight	267.33 g/mol	83345-46-4
Molecular Formula	C <sub>14</sub> H <sub>21</sub> NO <sub>4</sub>	220237-31-0

## Synthesis and Application Workflow

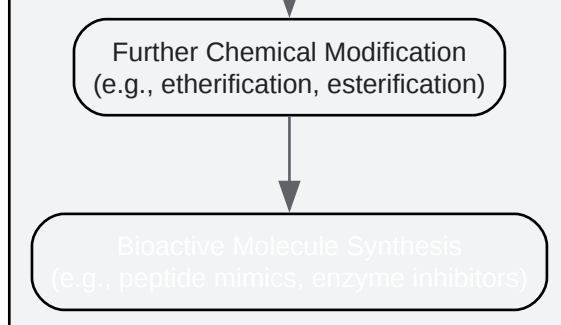
While specific, detailed protocols for the synthesis of **Boc-L-Tyrosinol** are not readily available in public literature, a general workflow can be inferred from the synthesis of its precursor, Boc-L-tyrosine, and standard organic chemistry reductions. The primary application of **Boc-L-Tyrosinol** is as a synthetic intermediate.

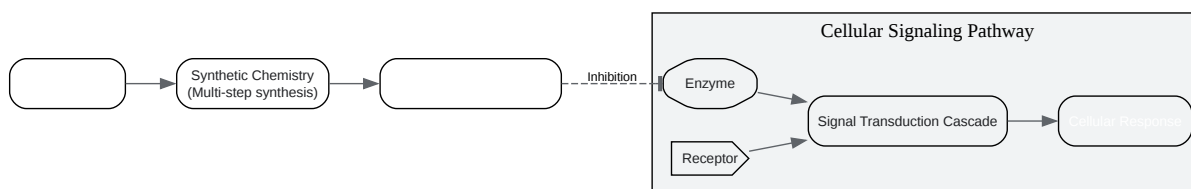
## Synthesis of Boc-L-Tyrosinol



Step 3

## Application in Drug Discovery





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